

Technical Support Center: Managing Tween 85's Effect on Nanoparticle Zeta Potential

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Compound of Interest

Compound Name: Tween 85

Cat. No.: B12389358

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to understanding and managing the effects of **Tween 85** on nanoparticle zeta potential. The following troubleshooting guides and frequently asked questions (FAQs) address common issues encountered during experimental work.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism by which **Tween 85** affects nanoparticle zeta potential?

A1: **Tween 85**, a non-ionic surfactant, primarily affects nanoparticle stability through steric hindrance. It adsorbs onto the nanoparticle surface, creating a hydrophilic layer that sterically prevents particles from aggregating. While **Tween 85** is non-ionic, its adsorption can still lead to a slight shift in the zeta potential. This is often attributed to the displacement of ions at the slipping plane or the presence of charged impurities in the surfactant. The main contribution to stability, however, is the steric barrier rather than electrostatic repulsion.

Q2: Will adding **Tween 85** significantly change the zeta potential of my nanoparticles?

A2: The extent of the change in zeta potential upon adding **Tween 85** depends on the nanoparticle type and the initial surface charge. For some systems, like poly(lactic-co-glycolic) acid (PLGA) nanoparticles, studies have shown that different types of Tween surfactants (including the structurally similar Tween 80) do not cause a significant difference in the resulting negative zeta potential, which typically ranges from -16 to -23 mV.^[1] However, for other nanoparticles, the adsorption of **Tween 85** can shift the slipping plane outwards, potentially

leading to a decrease in the measured magnitude of the zeta potential. It is important to note that even with a low or near-neutral zeta potential, the nanoparticle suspension can be stable due to the steric stabilization provided by **Tween 85**.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Q3: How does the concentration of **Tween 85** influence nanoparticle zeta potential and stability?

A3: The concentration of **Tween 85** plays a crucial role. Below the Critical Micelle Concentration (CMC), individual **Tween 85** molecules adsorb to the nanoparticle surface. As the concentration increases towards and above the CMC, a more uniform and denser layer is formed, enhancing steric stability. For some nanoparticles, increasing the concentration of a similar surfactant, Tween 80, has been shown to lead to a slight increase in the magnitude of the zeta potential.[\[5\]](#) However, for systems stabilized primarily by steric hindrance, the zeta potential may not change significantly with increasing **Tween 85** concentration above what is needed for surface saturation. It is crucial to optimize the **Tween 85** concentration for each specific nanoparticle system to ensure adequate surface coverage and stability without inducing other effects like micelle formation that could interfere with characterization.

Q4: Can **Tween 85** be used in combination with charged surfactants to modify zeta potential?

A4: Yes, **Tween 85** can be used in combination with ionic surfactants to achieve electrosteric stabilization. In this approach, the ionic surfactant contributes to electrostatic repulsion (a higher magnitude zeta potential), while **Tween 85** provides a steric barrier. This combination can lead to highly stable nanoparticle dispersions. The final zeta potential will be a result of the combined effect of both surfactants at the nanoparticle surface.

Troubleshooting Guides

Problem 1: Unexpectedly low zeta potential after adding **Tween 85**, leading to concerns about instability.

- Possible Cause: You are relying solely on zeta potential to predict stability in a sterically stabilized system.
- Explanation: For nanoparticles stabilized by **Tween 85**, the primary mechanism preventing aggregation is steric hindrance, not electrostatic repulsion. Therefore, a low or near-neutral zeta potential does not necessarily indicate an unstable dispersion.[\[2\]](#)[\[3\]](#)

- Troubleshooting Steps:
 - Assess Physical Stability: Visually inspect the nanoparticle dispersion for signs of aggregation or precipitation over time.
 - Particle Size Analysis: Use Dynamic Light Scattering (DLS) to monitor the particle size and polydispersity index (PDI) over a period of time (e.g., 24-48 hours) at relevant storage conditions. A stable formulation will show no significant change in size or PDI.
 - Vary **Tween 85** Concentration: Prepare formulations with varying concentrations of **Tween 85** to determine the optimal concentration for steric stabilization.

Problem 2: Inconsistent or fluctuating zeta potential readings.

- Possible Cause 1: The nanoparticle or **Tween 85** concentration is not optimal for the measurement instrument.
- Explanation: Zeta potential measurements are sensitive to the concentration of particles. If the concentration is too low, the signal may be weak and noisy. If it is too high, multiple scattering effects can lead to inaccurate results.
- Troubleshooting Steps:
 - Optimize Nanoparticle Concentration: Perform a concentration titration to find the optimal range for your specific nanoparticles and instrument.
 - Ensure Homogeneity: Ensure your sample is well-dispersed before measurement by gentle sonication or vortexing.
- Possible Cause 2: The presence of impurities or changes in the dispersant properties.
- Explanation: Contaminants in the dispersant or the **Tween 85** itself can affect the ionic environment and, consequently, the zeta potential. The pH and ionic strength of the medium are critical parameters.
- Troubleshooting Steps:
 - Use High-Purity Water: Prepare your dispersions using high-purity, filtered water.

- Control pH and Ionic Strength: Measure and report the pH and conductivity of your sample. If necessary, use a suitable buffer, but be aware that buffer ions can also interact with the nanoparticle surface.[\[6\]](#)
- Blank Measurement: Measure the zeta potential of the dispersant with **Tween 85** but without nanoparticles to check for any background signal.

Problem 3: Zeta potential becomes more negative than expected.

- Possible Cause: Adsorption of anionic impurities from **Tween 85** or the surrounding medium.
- Explanation: Although **Tween 85** is a non-ionic surfactant, commercial preparations may contain small amounts of free fatty acids or other charged impurities. These can adsorb to the nanoparticle surface, contributing to a negative charge. Alternatively, preferential adsorption of hydroxyl ions from water onto the nanoparticle surface can also occur.[\[4\]](#)
- Troubleshooting Steps:
 - Source High-Purity Surfactant: If possible, use a high-purity grade of **Tween 85**.
 - pH Adjustment: Investigate the effect of pH on the zeta potential. A significant pH-dependent change can indicate the presence of ionizable groups.
 - Buffer Selection: If using a buffer, ensure it does not contain ions that specifically adsorb to the nanoparticle surface.

Data Presentation

Table 1: Effect of Tween® Type on PLGA Nanoparticle Characteristics

Formulation	Z-Average (nm) \pm SD	PDI \pm SD	ζ -potential (mV) \pm SD
Empty PLGA NPs	180.3 \pm 4.5	0.11 \pm 0.04	-19.4 \pm 3.1
β -Glu-PLGA NPs	177.3 \pm 9.5	0.12 \pm 0.01	-16.3 \pm 2.5
Tween® 20: β -Glu-PLGA NPs	208.1 \pm 14.2	0.12 \pm 0.01	-22.5 \pm 2.9
Tween® 60: β -Glu-PLGA NPs	198.6 \pm 2.9	0.10 \pm 0.02	-21.9 \pm 3.4
Tween® 80: β -Glu-PLGA NPs	194.2 \pm 1.8	0.09 \pm 0.01	-23.0 \pm 1.2

Data adapted from a study on PLGA nanoparticles, showing that different Tween types had a minimal effect on the zeta potential.[1][7] This suggests that **Tween 85**, which is structurally similar to Tween 80, may have a comparable effect on these types of nanoparticles.

Experimental Protocols

Protocol: Measuring the Zeta Potential of Nanoparticles Stabilized with **Tween 85**

1. Objective: To accurately measure the zeta potential of nanoparticles formulated with **Tween 85** to assess their surface charge characteristics.

2. Materials:

- Nanoparticle dispersion
- **Tween 85**
- High-purity, deionized, and filtered (0.22 μ m filter) water or a suitable low ionic strength buffer (e.g., 10 mM NaCl)
- Zeta potential measurement system (e.g., Zetasizer)
- Disposable folded capillary cells or appropriate measurement cuvettes

- pH meter
- Conductivity meter

3. Sample Preparation:

- Prepare a stock solution of **Tween 85** in the desired dispersant (high-purity water or buffer).
- Add the required amount of **Tween 85** stock solution to your nanoparticle dispersion to achieve the final desired concentration.
- Ensure the sample is well-mixed by gentle vortexing or brief bath sonication to ensure homogeneous dispersion. Avoid excessive sonication which could alter the nanoparticle structure.
- Allow the sample to equilibrate for a predetermined amount of time (e.g., 30 minutes) to ensure complete adsorption of **Tween 85** onto the nanoparticle surface.
- If necessary, dilute the final nanoparticle dispersion with the same dispersant containing the same concentration of **Tween 85** to achieve the optimal concentration for the zeta potential measurement. The ideal concentration is particle-dependent and should be determined empirically to avoid multiple scattering (too concentrated) or poor signal-to-noise (too dilute).

4. Measurement Procedure:

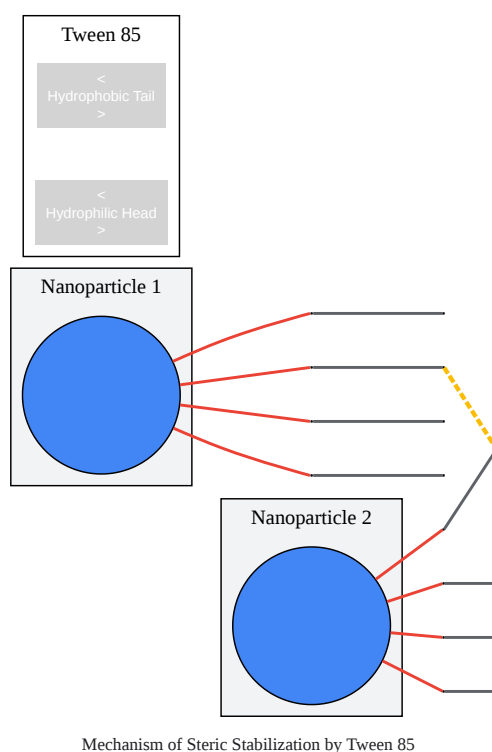
- Calibrate the zeta potential instrument according to the manufacturer's instructions using an appropriate standard.
- Measure the pH and conductivity of the final nanoparticle dispersion.
- Carefully rinse the measurement cell with the dispersant (containing **Tween 85**) before loading the sample to remove any contaminants.
- Load the sample into the measurement cell, ensuring there are no air bubbles.
- Place the cell in the instrument and allow it to equilibrate to the set temperature (typically 25°C).

- Perform the zeta potential measurement. It is recommended to perform at least three replicate measurements for each sample to ensure reproducibility.
- Record the mean zeta potential, standard deviation, and the phase plot.

5. Data Analysis and Reporting:

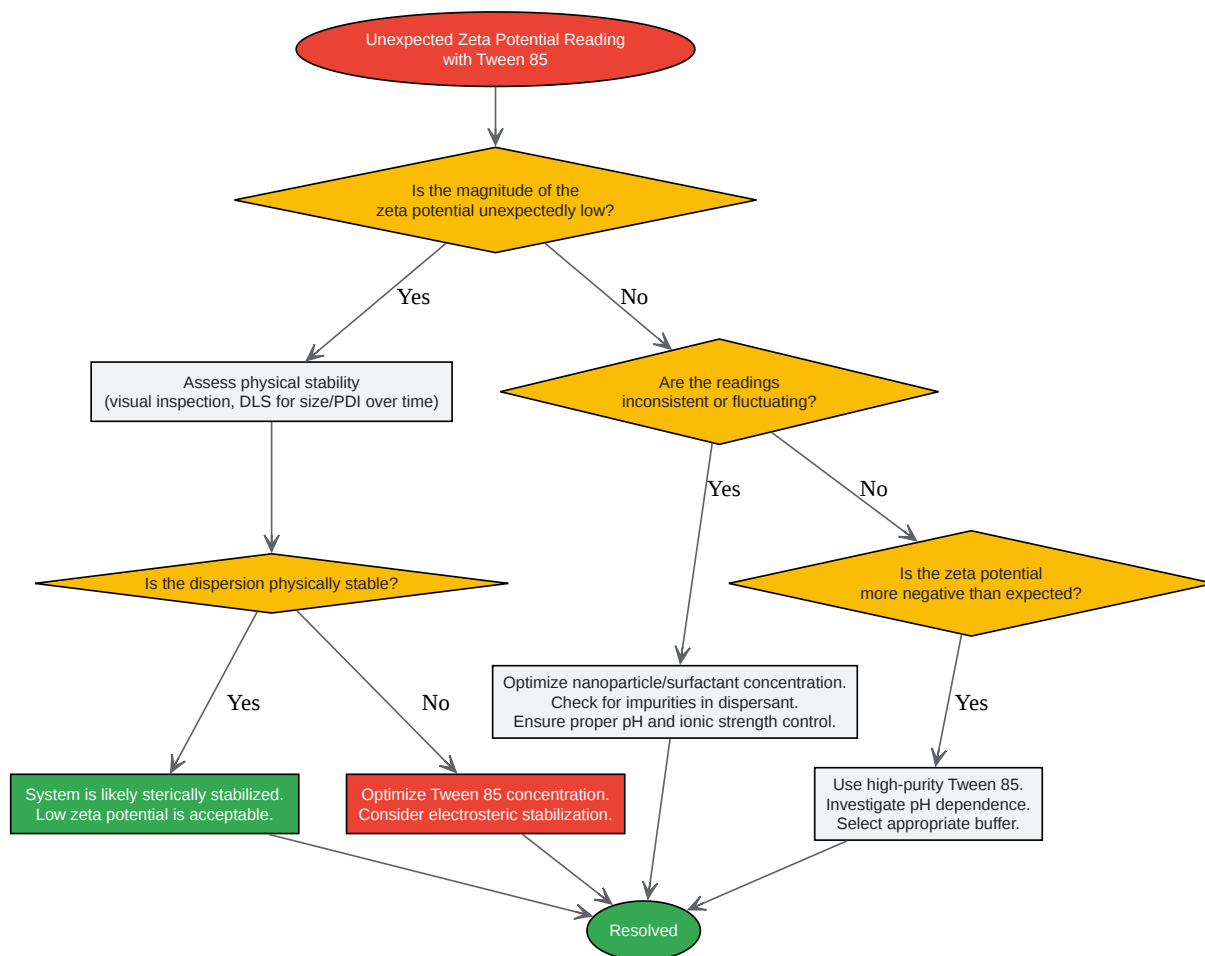
- Report the average zeta potential value and its standard deviation.
- Specify the dispersant used, including its pH and conductivity.
- Report the concentration of nanoparticles and **Tween 85** in the measured sample.
- Note the measurement temperature and the instrument settings used (e.g., Smoluchowski model for aqueous dispersions).

Mandatory Visualizations



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Caption: Steric stabilization of nanoparticles by adsorbed **Tween 85** molecules.



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Caption: Troubleshooting workflow for unexpected zeta potential results.

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References

- 1. Tween® Preserves Enzyme Activity and Stability in PLGA Nanoparticles - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Non-Ionic Surfactants for Stabilization of Polymeric Nanoparticles for Biomedical Uses - PMC [pmc.ncbi.nlm.nih.gov]
- 3. encyclopedia.pub [encyclopedia.pub]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. research.abo.fi [research.abo.fi]
- 7. mdpi.com [mdpi.com]
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